

Synthesis of 1,8-Octanediol from Suberic Acid: A Technical Guide

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Compound of Interest

Compound Name: 1,8-Octanediol

Cat. No.: B150283

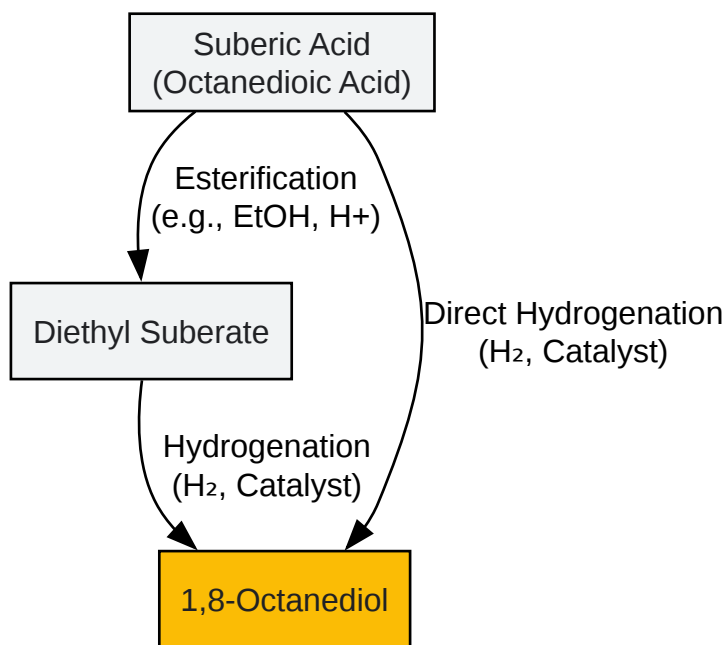
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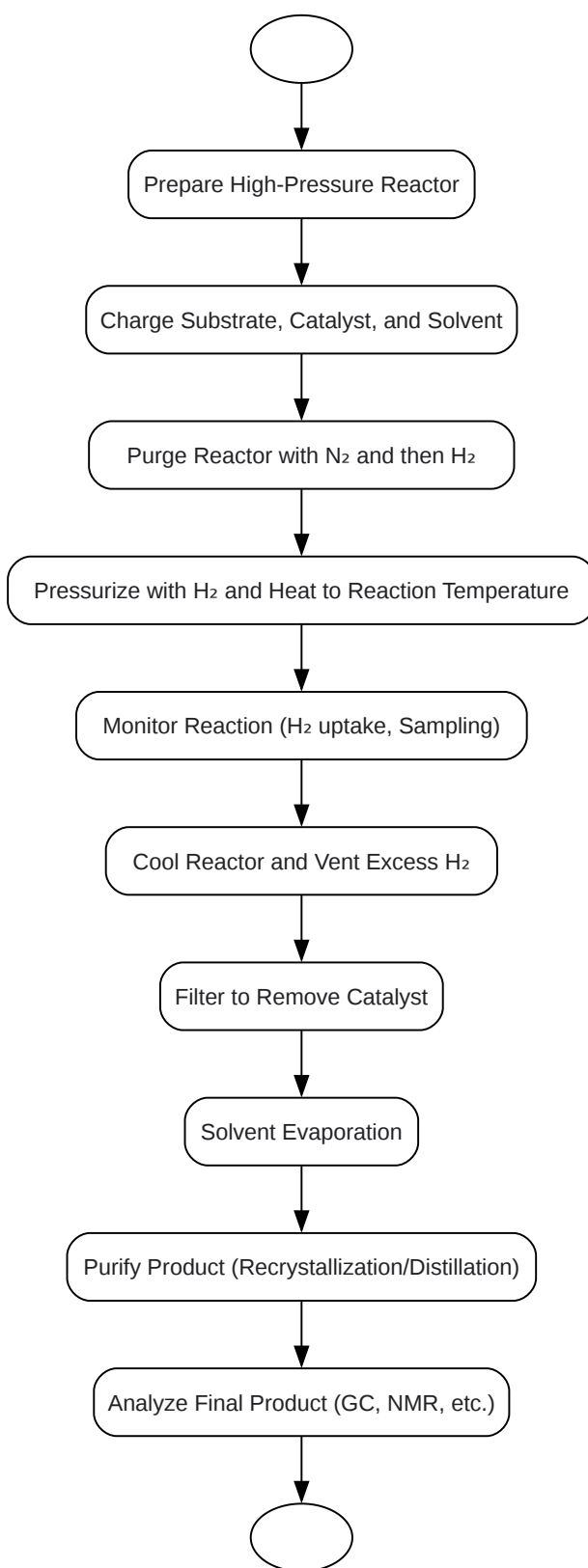
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis of **1,8-octanediol**, a valuable linear diol, from suberic acid. **1,8-Octanediol** serves as a crucial monomer in the production of various polymers, including polyesters and polyurethanes, and is a significant building block in the synthesis of pharmaceuticals and cosmetics. This document details the prevalent synthetic methodologies, focusing on the catalytic hydrogenation of suberic acid and its derivatives. It includes a comparative analysis of different catalytic systems, detailed experimental protocols, and process workflows to aid researchers in the practical application of these methods.

Core Synthesis Pathway: Catalytic Hydrogenation

The most common and industrially viable method for producing **1,8-octanediol** from suberic acid is through the reduction of the carboxylic acid groups. This is typically achieved via high-pressure catalytic hydrogenation. The overall reaction transforms the two carboxylic acid functionalities into primary alcohol groups. The process can start from suberic acid directly or from its esterified form, such as diethyl suberate. The ester route is often preferred as esters can be easier to reduce than the corresponding carboxylic acids and the reaction can sometimes be performed under milder conditions.





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